

Application Note & Synthesis Protocol: 1-Benzoylpiperidine-2-carboxylic Acid

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Compound of Interest

Compound Name: 1-Benzoylpiperidine-2-carboxylic acid

CAS No.: 78348-46-6

Cat. No.: B1269516

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For: Researchers, scientists, and drug development professionals.

Introduction: The Significance of the N-Benzoyl Piperidine Scaffold

1-Benzoylpiperidine-2-carboxylic acid, also known as N-benzoylpipecolic acid, belongs to a class of compounds that are of significant interest in medicinal chemistry and drug discovery. The piperidine ring is a ubiquitous structural motif in a vast array of natural products and synthetic pharmaceuticals, valued for its conformational properties and its ability to serve as a versatile scaffold. The addition of a benzoyl group to the piperidine nitrogen introduces a rigid, aromatic moiety that can engage in various intermolecular interactions, such as pi-stacking and hydrogen bonding, which are crucial for molecular recognition at biological targets. The carboxylic acid function at the 2-position provides a handle for further chemical modifications, such as amide bond formation, allowing for the construction of more complex molecules and peptide mimics. This application note provides a detailed, reliable, and well-vetted protocol for the synthesis of **1-Benzoylpiperidine-2-carboxylic acid**, grounded in established chemical principles.

Chemical Properties and Safety Overview

Before commencing any synthetic work, it is crucial to be familiar with the properties of the key chemicals involved.

Compound	Molecular Formula	Molecular Weight (g/mol)	Key Hazards
Piperidine-2-carboxylic acid	C ₆ H ₁₁ NO ₂	129.16	Irritating to eyes, respiratory system, and skin.[1]
Benzoyl Chloride	C ₇ H ₅ ClO	140.57	Lachrymator, causes burns, corrosive.
Sodium Hydroxide	NaOH	40.00	Corrosive, causes severe skin burns and eye damage.
1-Benzoylpiperidine-2-carboxylic acid	C ₁₃ H ₁₅ NO ₃	233.26	Harmful if swallowed, causes skin and serious eye irritation, may cause respiratory irritation.[2]

Always consult the Safety Data Sheet (SDS) for each chemical before use and handle all reagents in a well-ventilated fume hood with appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.

Synthetic Strategy: The Schotten-Baumann Reaction

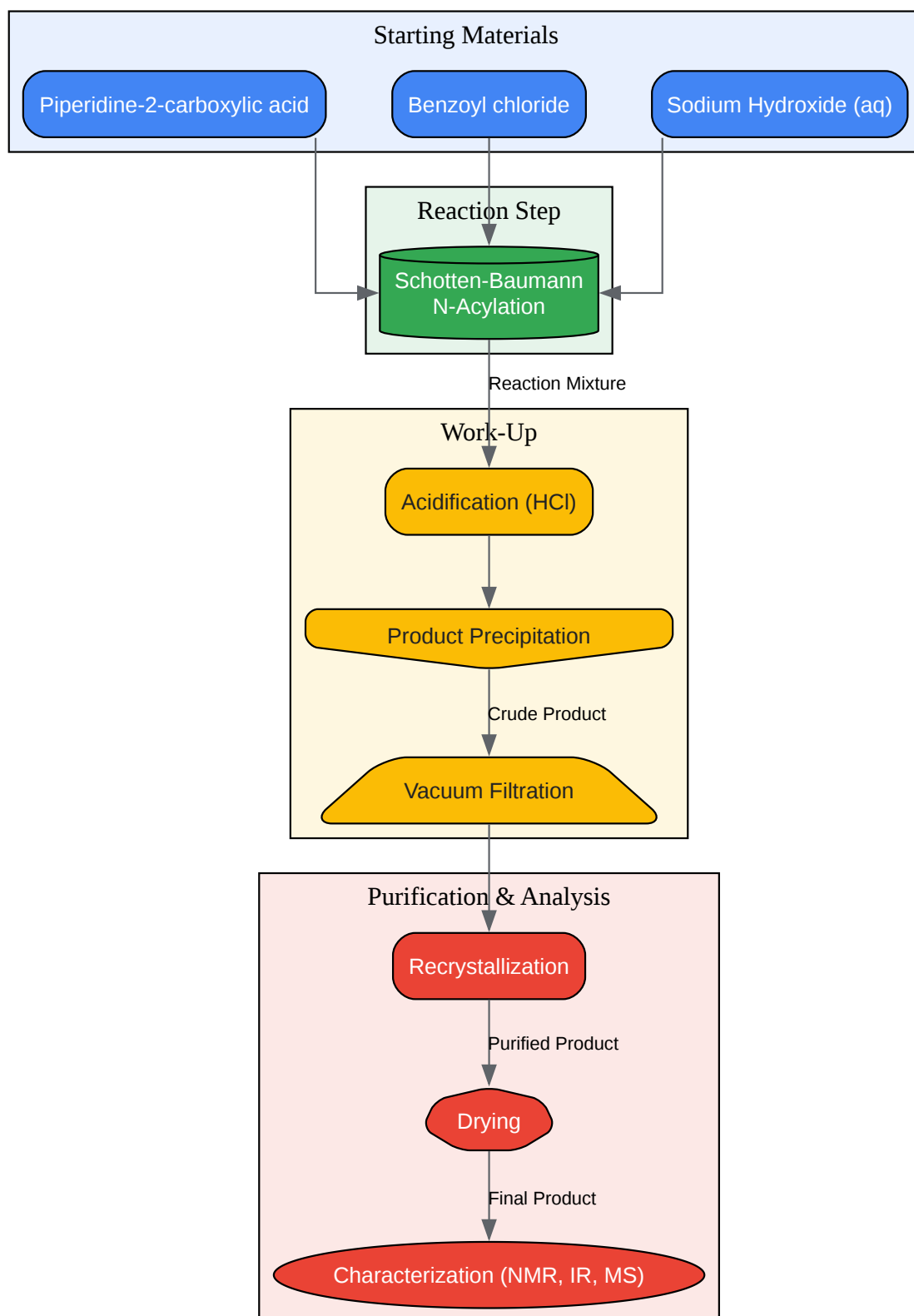
The synthesis of **1-Benzoylpiperidine-2-carboxylic acid** is efficiently achieved via the N-acylation of piperidine-2-carboxylic acid (pipercolic acid) with benzoyl chloride. This transformation is a classic example of the Schotten-Baumann reaction, a robust method for forming amides from amines and acid chlorides under biphasic, alkaline conditions.[3]

The reaction proceeds via a nucleophilic acyl substitution mechanism. The piperidine nitrogen, a secondary amine, acts as the nucleophile, attacking the electrophilic carbonyl carbon of benzoyl chloride. The reaction is conducted in the presence of an aqueous base, typically sodium hydroxide, which serves two critical purposes:

- It neutralizes the hydrochloric acid byproduct generated during the reaction, driving the equilibrium towards product formation.^[4]
- It deprotonates the carboxylic acid group of the starting material, rendering it more soluble in the aqueous phase and preventing it from interfering with the reaction.

The use of a biphasic system (an organic solvent and water) is a hallmark of the Schotten-Baumann conditions, which helps to minimize the hydrolysis of the reactive benzoyl chloride.^[3]

Visualizing the Synthetic Workflow



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Caption: Overall workflow for the synthesis of **1-Benzoylpiperidine-2-carboxylic acid**.

Detailed Synthesis Protocol

This protocol is adapted from established Schotten-Baumann procedures for the N-acylation of amino acids.^{[4][5]}

Reagents and Materials

Reagent	Molar Mass (g/mol)	Amount	Moles
Piperidine-2-carboxylic acid	129.16	5.00 g	0.0387
Benzoyl chloride	140.57	5.75 mL (6.90 g)	0.0491
Sodium hydroxide	40.00	3.10 g	0.0775
Deionized water	18.02	50 mL	-
Concentrated HCl	36.46	As needed	-
Dichloromethane (DCM)	84.93	For extraction	-
Anhydrous MgSO ₄ or Na ₂ SO ₄	-	For drying	-
Ethanol	46.07	For recrystallization	-

Step-by-Step Procedure

- **Preparation of the Aqueous Phase:** In a 250 mL Erlenmeyer flask equipped with a magnetic stir bar, dissolve 5.00 g (0.0387 mol) of piperidine-2-carboxylic acid and 3.10 g (0.0775 mol) of sodium hydroxide in 50 mL of deionized water. Stir until all solids have dissolved. Note that piperidine-2-carboxylic acid is soluble in water.^{[1][6]}
- **Cooling:** Place the flask in an ice-water bath and cool the solution to 0-5 °C with continuous stirring. It is crucial to maintain this low temperature throughout the addition of benzoyl chloride to minimize side reactions, such as the hydrolysis of the acid chloride.

- **Addition of Benzoyl Chloride:** While vigorously stirring the cooled aqueous solution, add 5.75 mL (0.0491 mol) of benzoyl chloride dropwise over a period of 15-20 minutes. A white precipitate may begin to form during the addition.
- **Reaction:** After the addition is complete, continue to stir the reaction mixture vigorously in the ice bath for an additional hour. The reaction is typically complete when the characteristic smell of benzoyl chloride is no longer apparent.
- **Product Precipitation:** Remove the flask from the ice bath. Slowly and carefully acidify the reaction mixture by adding concentrated hydrochloric acid dropwise while stirring. Monitor the pH with litmus paper or a pH meter. Continue adding acid until the solution is acidic (pH ~2). A voluminous white precipitate of **1-Benzoylpiperidine-2-carboxylic acid** will form as it is insoluble in acidic aqueous solution.
- **Isolation of Crude Product:** Collect the white solid by vacuum filtration using a Büchner funnel. Wash the filter cake with several portions of cold deionized water to remove any inorganic salts.
- **Drying the Crude Product:** Allow the crude product to air-dry on the filter paper for a period, then transfer it to a watch glass and dry further in a desiccator or a vacuum oven at low heat.

Purification and Characterization

Purification by Recrystallization

The crude product can be purified by recrystallization to obtain a product of high purity.

- Transfer the crude, dried **1-Benzoylpiperidine-2-carboxylic acid** to a clean Erlenmeyer flask.
- Add a minimal amount of a suitable solvent, such as ethanol or an ethanol-water mixture, and gently heat the mixture on a hot plate with stirring until the solid completely dissolves.
- Once dissolved, remove the flask from the heat and allow it to cool slowly to room temperature.
- Further cool the flask in an ice bath to maximize the yield of the recrystallized product.

- Collect the purified crystals by vacuum filtration, wash with a small amount of cold solvent, and dry thoroughly.

Characterization

The identity and purity of the final product should be confirmed by standard analytical techniques.

- Melting Point: Determine the melting point of the purified product and compare it to the literature value.
- Infrared (IR) Spectroscopy: The IR spectrum should show characteristic peaks for the amide C=O stretch (around 1630 cm^{-1}), the carboxylic acid C=O stretch (around 1720 cm^{-1}), and a broad O-H stretch for the carboxylic acid (around $2500\text{-}3300\text{ cm}^{-1}$).
- NMR Spectroscopy:
 - ^{13}C NMR: PubChem provides reference to a ^{13}C NMR spectrum for this compound.^[2] Expected signals would include those for the benzoyl carbonyl carbon ($\sim 168\text{-}172\text{ ppm}$), the carboxylic acid carbonyl carbon ($\sim 175\text{-}180\text{ ppm}$), aromatic carbons ($\sim 127\text{-}135\text{ ppm}$), and aliphatic carbons of the piperidine ring ($\sim 20\text{-}60\text{ ppm}$).
 - ^1H NMR: While specific literature data for the ^1H NMR spectrum is not readily available, the expected signals would be:
 - A complex multiplet in the aromatic region ($\delta\ 7.4\text{-}7.8\text{ ppm}$) corresponding to the 5 protons of the benzoyl group.
 - A multiplet for the proton at the 2-position of the piperidine ring (α to the carboxyl group), likely in the region of $\delta\ 4.5\text{-}5.5\text{ ppm}$.
 - A broad singlet for the carboxylic acid proton, typically downfield ($\delta\ 10\text{-}13\text{ ppm}$), which is exchangeable with D_2O .^[7]
 - A series of multiplets in the aliphatic region ($\delta\ 1.5\text{-}3.8\text{ ppm}$) for the remaining 8 protons of the piperidine ring.

Conclusion

The Schotten-Baumann N-acylation of piperidine-2-carboxylic acid is a reliable and high-yielding method for the synthesis of **1-Benzoylpiperidine-2-carboxylic acid**. The protocol detailed in this application note provides a comprehensive guide for researchers, emphasizing safety, procedural details, and methods for purification and characterization. The resulting product is a valuable building block for the synthesis of more complex molecules with potential applications in pharmaceutical and chemical research.

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